

# Cicutoxin mechanism of action in central nervous system

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## Compound of Interest

Compound Name: *Cicutol*

Cat. No.: *B009300*

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## Cicutoxin's Neurotoxic Mechanism: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

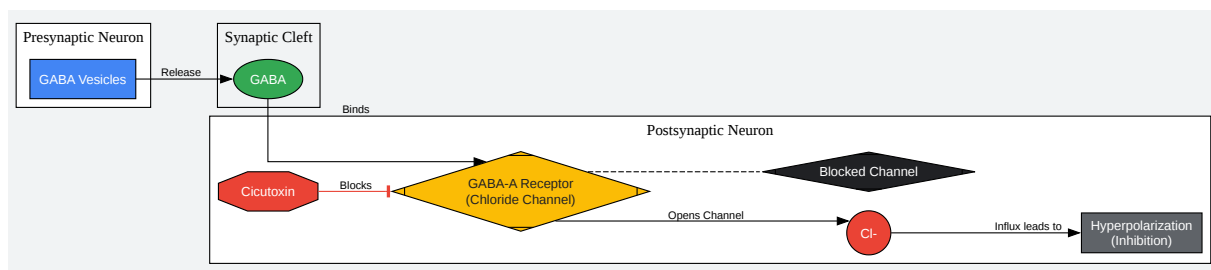
Cicutoxin, a potent polyacetylene neurotoxin produced by plants of the *Cicuta* genus, commonly known as water hemlock, exerts its severe and often fatal effects through a well-defined mechanism of action within the central nervous system (CNS). This technical guide provides an in-depth exploration of cicutoxin's molecular interactions, the resultant physiological consequences, and the experimental methodologies used to elucidate these processes.

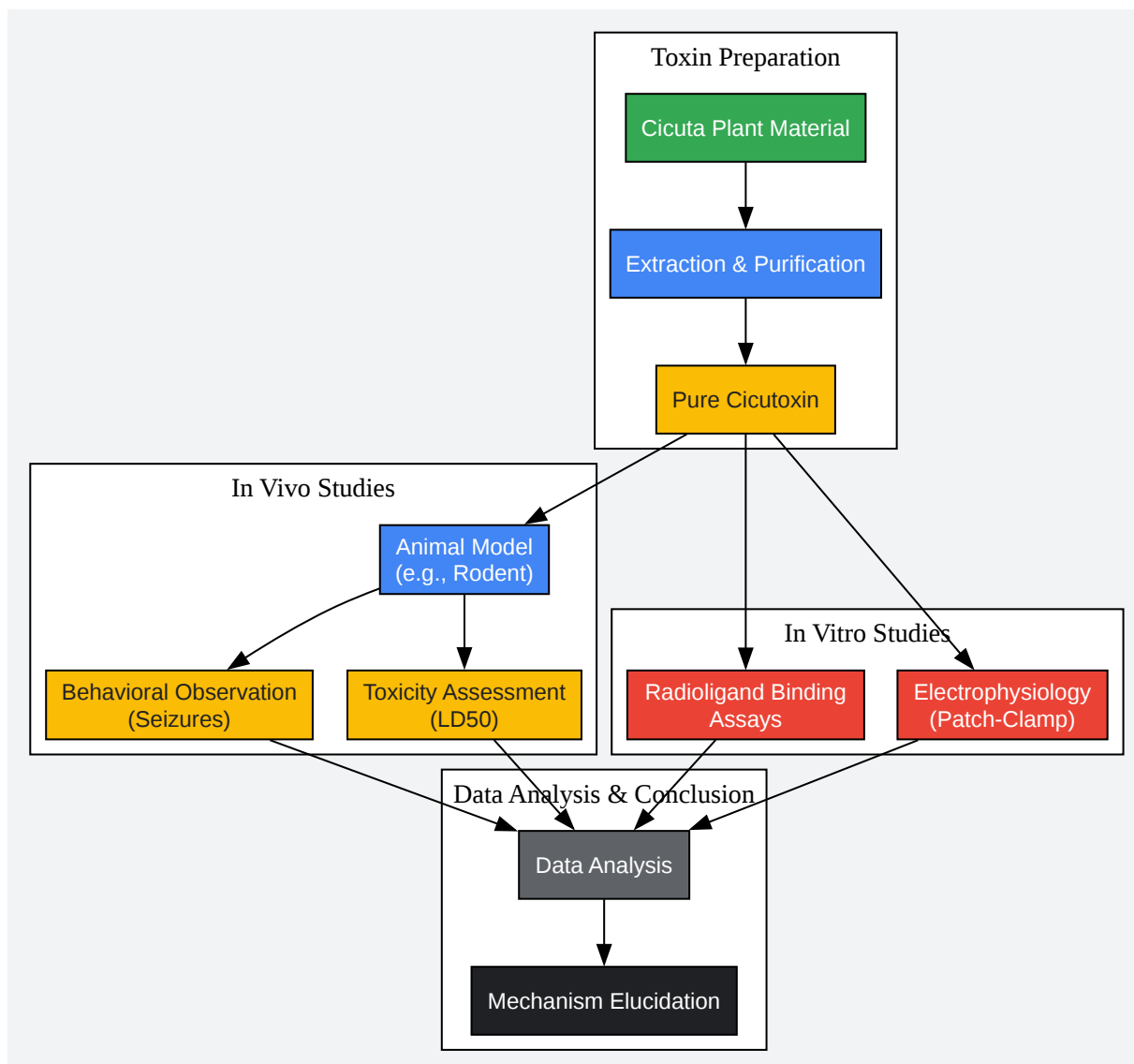
## Core Mechanism of Action: GABA-A Receptor Antagonism

The primary molecular target of cicutoxin in the CNS is the gamma-aminobutyric acid type A (GABA-A) receptor. Cicutoxin acts as a non-competitive antagonist of this receptor, which is the principal inhibitory neurotransmitter receptor in the brain. By blocking the inhibitory action of GABA, cicutoxin leads to uncontrolled neuronal firing, resulting in the characteristic symptoms of water hemlock poisoning, including seizures, respiratory paralysis, and ultimately, death.

## Signaling Pathway of Cicutoxin's Action

The following diagram illustrates the signaling pathway disrupted by cicutoxin.





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- To cite this document: BenchChem. [Cicutoxin mechanism of action in central nervous system]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b009300#cicutoxin-mechanism-of-action-in-central-nervous-system\]](https://www.benchchem.com/product/b009300#cicutoxin-mechanism-of-action-in-central-nervous-system)

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